

In-Depth Technical Guide: 4-(2-Methoxyethylcarbamoyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Methoxyethylcarbamoyl)phenylboronic acid

Cat. No.: B1418400

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Abstract

This technical guide provides a comprehensive overview of **4-(2-Methoxyethylcarbamoyl)phenylboronic acid**, CAS number 850589-34-3. It is intended for an audience of researchers, scientists, and professionals in drug development. This document delves into the compound's fundamental properties, synthesis, and primary applications, with a particular focus on its role in Suzuki-Miyaura cross-coupling reactions. Detailed experimental protocols, mechanistic insights, and practical considerations are provided to facilitate its effective use in a laboratory setting.

Part 1: Core Compound Profile

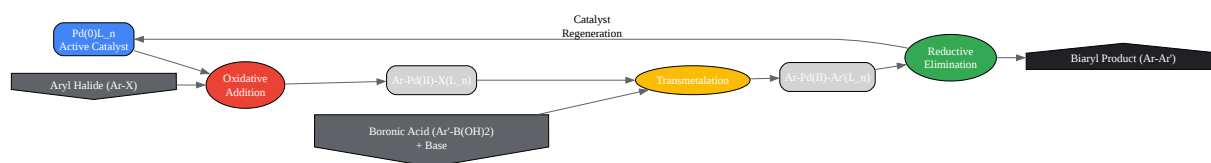
Chemical and Physical Properties

4-(2-Methoxyethylcarbamoyl)phenylboronic acid is a substituted phenylboronic acid that serves as a versatile reagent in organic synthesis. Its key properties are summarized below.

Table 1: Physicochemical Properties

Property	Value
CAS Number	850589-34-3
Molecular Formula	C ₁₀ H ₁₄ BN ₂ O ₄
Molecular Weight	223.03 g/mol [1]
Appearance	White to off-white solid[1]
Melting Point	120-124 °C[1]
Storage Temperature	Room temperature, under inert atmosphere[1]
Solubility	Soluble in organic solvents such as methanol, DMSO, and DMF.

Synonyms for this compound include: 4-(2-Methoxyethylaminocarbonyl)benzeneboronic acid and [4-(2-Methoxyethylcarbamoyl)phenyl]boronic acid.[1]



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References

- 1. 4-(2-METHOXYETHYLAMINOCARBONYL)BENZENEBORONIC ACID | 850589-34-3 [chemicalbook.com]
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